

Physical and chemical properties of (4R)-Hept-2-en-4-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (4R)-Hept-2-en-4-ol

Cat. No.: B14214003

[Get Quote](#)

Technical Guide: (4R)-Hept-2-en-4-ol

For Researchers, Scientists, and Drug Development Professionals

Introduction

(4R)-Hept-2-en-4-ol is a chiral secondary allylic alcohol. Its structure, featuring a hydroxyl group on a stereocenter and a carbon-carbon double bond, makes it a potentially interesting chiral building block in organic synthesis. This document provides a summary of its known physical and chemical properties. It is important to note that while computed data for this molecule is available, experimentally verified data is scarce in publicly accessible literature.

Physical and Chemical Properties

The physical and chemical properties of **(4R)-Hept-2-en-4-ol** are summarized below. The majority of the quantitative data is derived from computational models.^[1]

Table 1: General and Computed Physical Properties of **(4R)-Hept-2-en-4-ol**

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ O	PubChem[1]
Molecular Weight	114.19 g/mol	PubChem[1]
IUPAC Name	(4R)-hept-2-en-4-ol	PubChem[1]
CAS Number	821785-01-7	PubChem[1]
XLogP3-AA (logP)	1.7	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	1	PubChem[1]
Rotatable Bond Count	3	PubChem[1]
Exact Mass	114.104465066 Da	PubChem[1]
Topological Polar Surface Area	20.2 Å ²	PubChem[1]
Complexity	66.8	PubChem[1]

Note: Experimental values for properties such as boiling point, melting point, density, and solubility for **(4R)-Hept-2-en-4-ol** are not readily available in the surveyed literature. Data for other isomers, such as hept-4-en-2-ol, should not be assumed to be transferable.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis, purification, and analysis of **(4R)-Hept-2-en-4-ol** are not available in the public domain based on the conducted search.

General synthetic strategies for chiral allylic alcohols often involve asymmetric synthesis or resolution of a racemic mixture. Common methods for purification of such alcohols include flash column chromatography and, for volatile compounds, preparative gas chromatography. Analytical techniques would typically involve NMR spectroscopy for structural elucidation, mass spectrometry for molecular weight confirmation, and chiral chromatography (GC or HPLC) to determine enantiomeric purity.

Biological Activity and Signaling Pathways

As of the latest search, there is no publicly available information on the biological activity, pharmacological properties, or involvement of **(4R)-Hept-2-en-4-ol** in any signaling pathways.

Mandatory Visualizations

Due to the lack of information regarding signaling pathways, experimental workflows, or defined logical relationships involving **(4R)-Hept-2-en-4-ol** in the surveyed literature, no diagrams can be generated at this time. A placeholder is provided below to indicate where such a diagram would be placed if the relevant information becomes available.

No caption is provided as no diagram could be generated based on available data.

Disclaimer: This document is intended for informational purposes for a scientific audience. The information provided is based on computed data and a survey of publicly available scientific literature. The absence of experimental data and biological activity information highlights a knowledge gap for this specific chemical entity. Researchers should exercise caution and verify any information through experimental means.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (4R)-Hept-2-en-4-ol | C₇H₁₄O | CID 71419772 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical and chemical properties of (4R)-Hept-2-en-4-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14214003#physical-and-chemical-properties-of-4r-hept-2-en-4-ol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com